

Squoxin: A Technical Guide to Solubility and Stability

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Compound of Interest

Compound Name: Squoxin

Cat. No.: B090054

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This technical guide provides a comprehensive overview of the available scientific data on the solubility and stability of **Squoxin** (1,1'-methylenedi-2-naphthol), a selective piscicide. The information is intended to support research, development, and environmental assessment activities related to this compound.

Core Properties of Squoxin

Squoxin, identified chemically as 1,1'-methylenedi-2-naphthol, is a white crystalline powder.[1] It is primarily utilized for the control of specific fish species, such as the northern squawfish, to protect other aquatic populations.[1] For field applications, it is typically formulated as its monosodium salt dissolved in ethyl alcohol.[1]

Property	Value
Chemical Name	1,1'-methylenedi-2-naphthol
Synonyms	Squaxon, Bis(2-hydroxy-1-naphthyl)methane
CAS Number	1096-84-0
Molecular Formula	C ₂₁ H ₁₆ O ₂
Molecular Weight	300.36 g/mol

Solubility Profile

Detailed quantitative solubility data for **Squoxin** is limited in publicly available literature. However, existing information provides a qualitative understanding of its solubility characteristics.

Table 1: **Squoxin** Solubility Data

Solvent	Solubility	Remarks and Citations
Water	Reported as having "water solubility," especially as its monosodium salt.[1]	Quantitative values under varying pH and temperature conditions are not specified. The formulation as a salt enhances its solubility in aqueous environments for effective dispersion.[1]
Ethanol	Soluble	Ethyl alcohol is used as the solvent for its field formulation, indicating good solubility.[1]
Acetone	Data not available	-

Stability and Degradation

Squoxin's stability is a critical factor in its environmental impact and efficacy. The compound is known to undergo rapid degradation in natural aquatic environments.

Degradation Kinetics

Studies have shown that **Squoxin** degrades quickly in aerated river water, with a significantly slower degradation rate in aerated distilled water.[1] This suggests that microbial activity or chemical constituents in natural water bodies are key contributors to its breakdown.[1]

Table 2: **Squoxin** Degradation Half-Life

Condition	Half-Life	Citation
Field (Stream)	~ 2 hours	[1]
Laboratory (River Water, ring-labeled)	40 minutes	[1]
Laboratory (River Water, methylene-labeled)	80 minutes	[1]

It is important to note that the specific temperature, pH, and light conditions for the laboratory studies were not detailed in the available documentation.

Degradation Pathway and Products

The primary degradation mechanism for **Squoxin** in aerobic river water is oxidation.[1] This process leads to the formation of several degradation products.

The principal oxidative degradation products identified are:

- 1,2-Naphthoquinone[1]
- 1-(hydroxymethyl)-2-naphthol[1]

Further decomposition of 1-(hydroxymethyl)-2-naphthol can yield formaldehyde.[1]

Experimental Methodologies

While specific, detailed experimental protocols for **Squoxin** solubility and stability testing are not available in the reviewed literature, standard methodologies can be applied.

Solubility Determination

A standard approach, such as the flask method described in OECD Guideline 105, is suitable for determining the water solubility of compounds. The general procedure involves:

- Saturating the solvent with the test substance at a controlled temperature.
- Allowing the solution to reach equilibrium.

- Separating the undissolved solid from the solution.
- Quantifying the concentration of the dissolved substance using a suitable analytical technique like High-Performance Liquid Chromatography (HPLC) or Gas Chromatography (GC).

Stability Analysis

- Hydrolysis: To assess stability against hydrolysis, **Squoxin** would be dissolved in a series of buffered aqueous solutions across a range of pH values (e.g., 4, 7, 9). These solutions would be maintained at a constant temperature in the absence of light. Samples would be collected at predetermined intervals and analyzed to determine the rate of degradation of the parent compound.
- Photolysis: The photolytic stability can be evaluated by exposing a solution of **Squoxin** to a light source that mimics natural sunlight. A control sample is kept in the dark to differentiate between photolytic and other degradation pathways. The concentration of **Squoxin** is monitored over time to determine the rate of photodegradation.

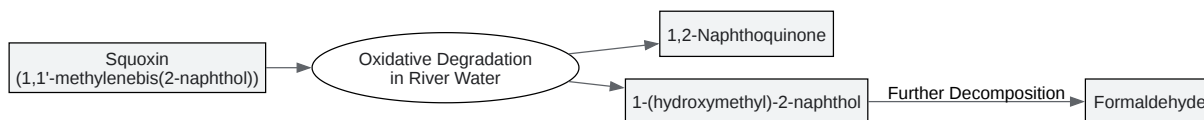
Analytical Techniques

The analysis of **Squoxin** in environmental samples has been documented using the following methods:

- Gas Chromatography (GC): Utilized for the detection of **Squoxin** in fish tissues and water.[\[2\]](#)
- Colorimetry: A method reported for the analysis of **Squoxin** in water.[\[1\]](#)
- High-Performance Liquid Chromatography (HPLC) and Scintillation Counting: Employed in laboratory studies, particularly those involving radiolabeled **Squoxin**.[\[1\]](#)

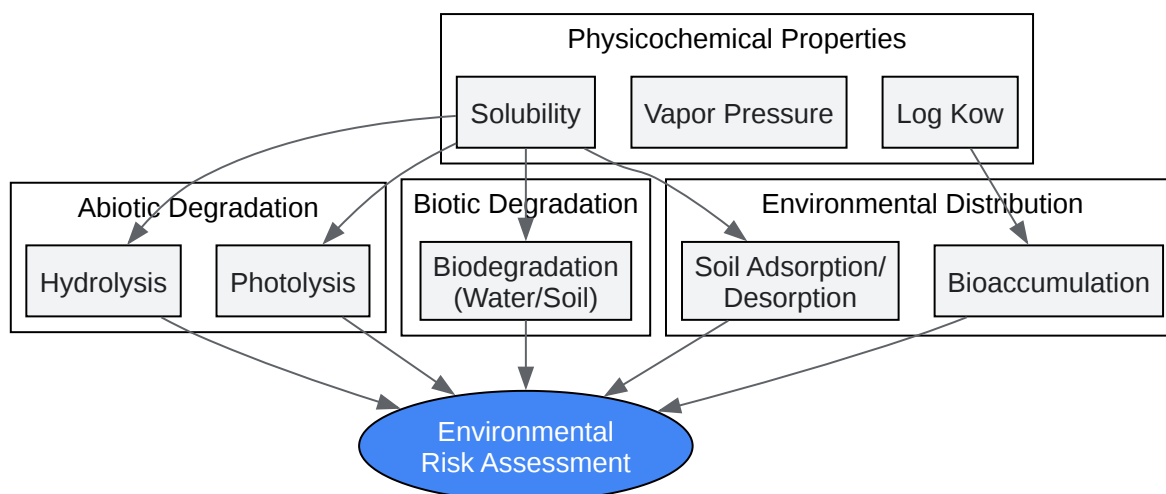
Visualized Pathways and Workflows

The following diagrams illustrate the degradation pathway of **Squoxin** and a logical workflow for assessing the environmental fate of a piscicide.



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Caption: Oxidative degradation pathway of **Squoxin**.



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Caption: Logical workflow for pesticide environmental fate assessment.

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References

- 1. docs.streamnetlibrary.org [docs.streamnetlibrary.org]
- 2. pubs.acs.org [pubs.acs.org]
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